

# MSC-1186 in DMSO: A Technical Support Guide for Researchers

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## Compound of Interest

Compound Name: MSC-1186

Cat. No.: B15607410

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This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility and stability of **MSC-1186** when prepared in Dimethyl Sulfoxide (DMSO). It includes frequently asked questions and troubleshooting advice to ensure accurate and reproducible experimental results.

## Solubility and Stability Data

The following table summarizes the key quantitative data regarding the solubility and stability of **MSC-1186** in DMSO, compiled from various suppliers. Note that **MSC-1186** is also known as PND-1186 or VS-4718.

Parameter	Value	Source
Solubility in DMSO	≥50.2 mg/mL	APExBIO[1]
Soluble to 100 mM	R&D Systems[2]	APExBIO[1]
5 mg/mL	Cayman Chemical[3]	
≥34 mg/mL (67.80 mM)	MedchemExpress[4]	
100 mg/mL (199.4 mM)	Selleck Chemicals[5][6]	
Stock Solution Stability	Stored below -20°C for several months.	
In solvent: -80°C for 2 years; -20°C for 1 year.	MedchemExpress[4]	APExBIO[1]
In DMSO: 4°C for 2 weeks; -80°C for 6 months.	DC Chemicals[7]	
In solvent: -80°C for 1 year; -20°C for 1 month.	Selleck Chemicals[6]	
Powder Stability	-20°C for 3 years; 4°C for 2 years.	MedchemExpress[4]
-20°C for 2 years.	DC Chemicals[7]	

## Experimental Workflow and Signaling Pathway

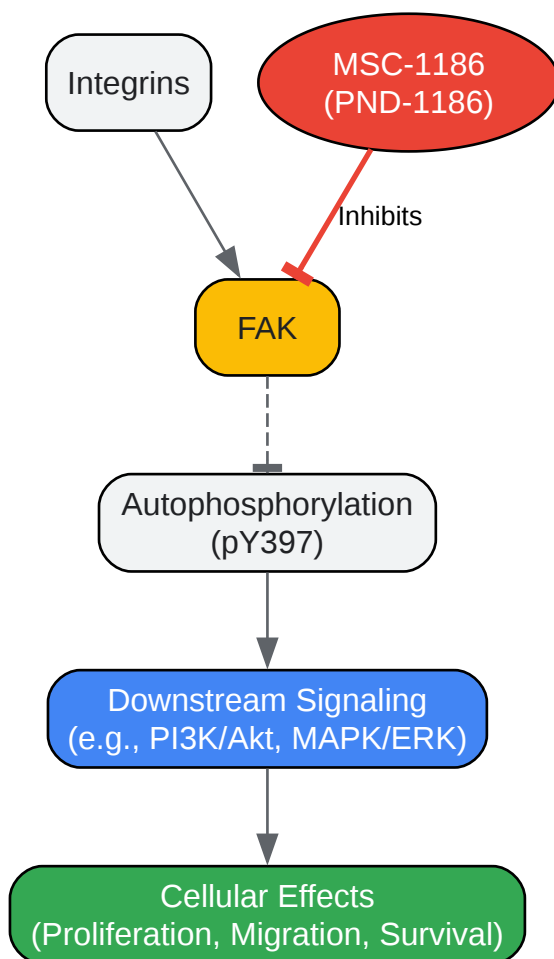
To ensure proper handling and use of **MSC-1186**, a standardized workflow is recommended. The following diagram illustrates the key steps for preparing and storing a stock solution.



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Caption: Workflow for preparing and storing **MSC-1186** in DMSO.

**MSC-1186** is a potent inhibitor of Focal Adhesion Kinase (FAK). The diagram below outlines its role in the FAK signaling pathway.



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Caption: **MSC-1186** inhibits FAK autophosphorylation and downstream signaling.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **MSC-1186**?

A1: The recommended solvent for preparing stock solutions of **MSC-1186** is anhydrous DMSO.

Q2: How do I dissolve **MSC-1186** in DMSO?

A2: To aid dissolution, it is recommended to warm the vial at 37°C for 10 minutes and/or sonicate the solution in an ultrasonic bath.<sup>[1]</sup> Vortexing the solution will help ensure it is homogeneous before use.

Q3: What is the maximum concentration of **MSC-1186** that can be achieved in DMSO?

A3: The reported solubility of **MSC-1186** in DMSO varies between suppliers, with values ranging from 5 mg/mL to 100 mg/mL.<sup>[3][5][6]</sup> It is advisable to consult the certificate of analysis for the specific batch you are using.

Q4: How should I store the **MSC-1186** stock solution in DMSO?

A4: For long-term storage, it is best to store aliquots of the stock solution at -80°C, where it can be stable for up to two years.<sup>[4]</sup> For shorter-term storage, -20°C is acceptable for up to one year.<sup>[4]</sup> Some suppliers recommend a shorter duration of one month at -20°C, so it is crucial to refer to the supplier's guidelines.<sup>[6]</sup> To maintain the integrity of the compound, avoid repeated freeze-thaw cycles.<sup>[6]</sup>

Q5: Is it normal to see precipitation in my **MSC-1186** stock solution after thawing?

A5: Precipitation can occur, especially if the stock solution is stored at a high concentration. If you observe precipitation, gently warm the vial to 37°C and vortex or sonicate to redissolve the compound completely before use.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving MSC-1186	<ul style="list-style-type: none"><li>- Insufficient solvent.</li><li>- Compound has precipitated out of solution.</li><li>- Use of non-anhydrous DMSO.</li></ul>	<ul style="list-style-type: none"><li>- Ensure you are using the correct volume of DMSO for your desired concentration.</li><li>- Warm the solution at 37°C and sonicate or vortex to aid dissolution.[1]</li><li>- Use fresh, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[4][6]</li></ul>
Inconsistent Experimental Results	<ul style="list-style-type: none"><li>- Inaccurate concentration of stock solution.</li><li>- Degradation of the compound.</li><li>- Repeated freeze-thaw cycles.</li></ul>	<ul style="list-style-type: none"><li>- Ensure the compound is fully dissolved before making dilutions.</li><li>- Aliquot the stock solution into single-use vials to avoid multiple freeze-thaw cycles.[6]</li><li>- Store the stock solution at the recommended temperature (-80°C for long-term storage).[4][6][7]</li></ul>
Precipitation in Cell Culture Media	<ul style="list-style-type: none"><li>- Low solubility of MSC-1186 in aqueous solutions.</li></ul>	<ul style="list-style-type: none"><li>- Ensure the final concentration of DMSO in your cell culture media is low (typically &lt;0.5%) and does not affect cell viability.</li><li>- Prepare fresh dilutions from your stock solution for each experiment.</li></ul>

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